

Chemical structure of 2-(3-fluoro-4-methylphenoxy)ethanamine

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Compound of Interest

Compound Name: 2-(3-Fluoro-4-methylphenoxy)ethan-1-amine

Cat. No.: B7965814

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An In-Depth Technical Guide to 2-(3-fluoro-4-methylphenoxy)ethanamine: Synthesis, Characterization, and Applications in Drug Discovery

Executive Summary

This technical guide provides a comprehensive overview of 2-(3-fluoro-4-methylphenoxy)ethanamine, a fluorinated aromatic amine with significant potential as a building block in medicinal chemistry and drug discovery. The strategic incorporation of fluorine and a phenoxyethylamine scaffold suggests its utility in developing novel therapeutic agents, particularly for central nervous system (CNS) targets. This document details the molecule's structural and physicochemical properties, outlines a robust, field-proven synthetic protocol, provides an in-depth analysis of its spectroscopic signature, and discusses its potential applications, grounded in the established bioactivity of analogous structures. This guide is intended for researchers, synthetic chemists, and drug development professionals seeking to leverage this and similar scaffolds in their research programs.

Introduction and Nomenclature

2-(3-fluoro-4-methylphenoxy)ethanamine belongs to the class of phenoxyalkylamine derivatives, a scaffold that is prevalent in a variety of biologically active compounds. The introduction of a fluorine atom onto the phenyl ring is a key structural feature. Fluorine's unique properties—small size, high electronegativity, and ability to form strong carbon-fluorine bonds—can significantly enhance a molecule's metabolic stability, binding affinity, and bioavailability[1]. This makes fluorinated intermediates like the topic compound particularly valuable in modern drug design[2].

The structure combines a 3-fluoro-4-methylphenol moiety linked via an ether bridge to an ethanamine side-chain. This combination offers several strategic advantages for drug design, including the potential for interactions with various biological receptors and the ability to serve as a versatile precursor for more complex molecular architectures.

Systematic Nomenclature: **2-(3-fluoro-4-methylphenoxy)ethan-1-amine**[3][4]

Physicochemical and Structural Properties

A thorough understanding of a compound's physicochemical properties is fundamental to its application in synthesis and drug development.

Structural Identifiers

Identifier	Value	Source
CAS Number	1427431-49-9	[3][4]
Molecular Formula	C ₉ H ₁₂ FNO	[3]
Molecular Weight	169.20 g/mol	[3][4]
InChI	1S/C9H12FNO/c1-7-2-3-8(6-9(7)10)12-5-4-11/h2-3,6H,4-5,11H2,1H3	[3][4]
InChIKey	VYAMQORDSBYFKG-UHFFFAOYSA-N	[3][4]
SMILES	Cc1ccc(OCC[NH2])c(F)c1	

Predicted and Reported Properties

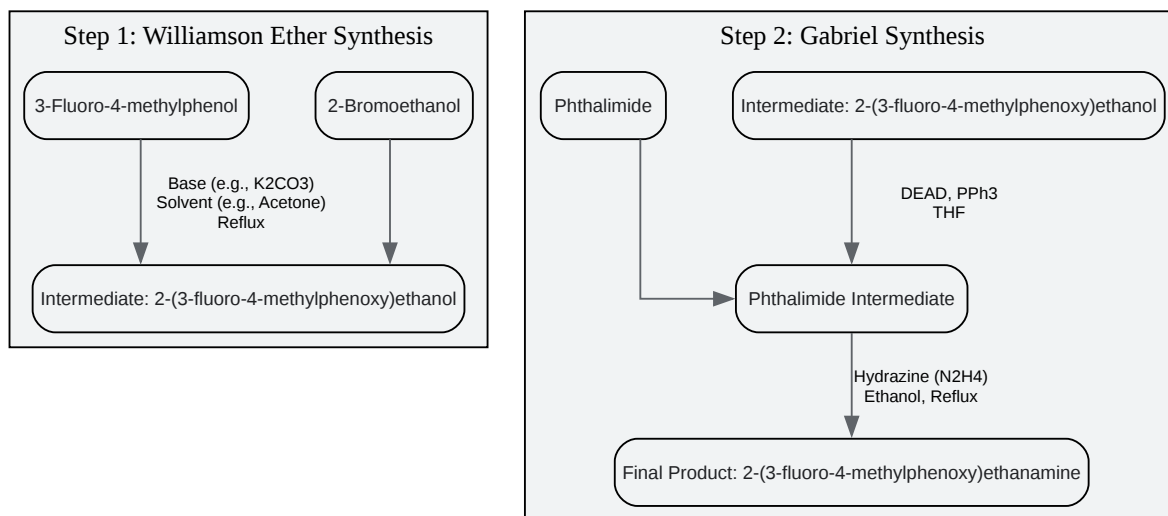
Property	Value	Notes
Physical Form	Expected to be a liquid or low-melting solid at room temperature.	Based on analogous structures like 2-(3-methylphenoxy)ethylamine, which is a liquid.
Purity	Commercially available at $\geq 95\%$	[3] [4]
Storage Temperature	2-8°C	[3] [4]
Boiling Point	Not reported. Estimated to be $>200^{\circ}\text{C}$.	Analogous non-fluorinated compounds have boiling points around 250°C [5] .
Melting Point	Not reported.	
pKa (amine)	Estimated 9.5 - 10.5	Typical for primary alkylamines.
logP	Estimated 1.5 - 2.5	Calculated based on structure; indicates moderate lipophilicity.

Synthesis and Purification

While a specific literature preparation for 2-(3-fluoro-4-methylphenoxy)ethanamine is not widely published, a robust and logical synthetic route can be designed based on well-established organic chemistry principles, particularly the Williamson ether synthesis followed by a Gabriel synthesis for the introduction of the primary amine. This multi-step approach ensures high purity and avoids common side reactions.

Proposed Synthetic Workflow

The proposed synthesis is a two-step process starting from the commercially available 3-fluoro-4-methylphenol. This method is chosen for its reliability and high-yield potential.



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Caption: Proposed two-step synthesis of 2-(3-fluoro-4-methylphenoxy)ethanamine.

Step-by-Step Experimental Protocol

Step 1: Synthesis of 2-(3-fluoro-4-methylphenoxy)ethanol (Intermediate)

This step employs the Williamson ether synthesis, a classic and reliable method for forming ethers. The causality behind this choice is its high efficiency for coupling phenols with primary alkyl halides.

- **Reagent Setup:** To a stirred solution of 3-fluoro-4-methylphenol (1.0 eq) in anhydrous acetone (10 mL/mmol), add potassium carbonate (K_2CO_3 , 1.5 eq) as a base. The base is crucial for deprotonating the phenol to form the more nucleophilic phenoxide.
- **Addition:** Add 2-bromoethanol (1.1 eq) to the mixture.
- **Reaction:** Heat the reaction mixture to reflux (approx. $56^\circ C$) and maintain for 12-18 hours. Progress should be monitored by Thin Layer Chromatography (TLC).

- **Work-up:** After completion, cool the mixture to room temperature and filter off the inorganic salts. Concentrate the filtrate under reduced pressure.
- **Purification:** Dissolve the residue in ethyl acetate and wash with water (2x) and brine (1x). Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate to yield the crude intermediate product, which can be purified by column chromatography (silica gel, hexane:ethyl acetate gradient) if necessary.

Step 2: Synthesis of 2-(3-fluoro-4-methylphenoxy)ethanamine (Final Product)

The Gabriel synthesis is selected for this step as it is a superior method for preparing primary amines from alkyl halides (or in this case, an alcohol via the Mitsunobu reaction) while avoiding the over-alkylation that can occur with direct ammonolysis.

- **Reagent Setup:** To a solution of the intermediate alcohol, 2-(3-fluoro-4-methylphenoxy)ethanol (1.0 eq), phthalimide (1.2 eq), and triphenylphosphine (PPh_3 , 1.5 eq) in anhydrous tetrahydrofuran (THF), cool the mixture to 0°C in an ice bath.
- **Mitsunobu Reaction:** Add diethyl azodicarboxylate (DEAD) (1.5 eq) dropwise to the cooled solution. The reaction is exothermic and should be controlled. Allow the reaction to slowly warm to room temperature and stir for 12-24 hours.
- **Isolation of Phthalimide Intermediate:** Remove the solvent under reduced pressure. The resulting crude solid can be triturated with cold diethyl ether to precipitate the N-substituted phthalimide intermediate. Filter and dry the solid.
- **Hydrazinolysis:** Suspend the phthalimide intermediate in ethanol. Add hydrazine monohydrate ($\text{N}_2\text{H}_4\cdot\text{H}_2\text{O}$, 3-5 eq) and heat the mixture to reflux for 4-6 hours. A precipitate of phthalhydrazide will form.
- **Work-up and Purification:** Cool the reaction mixture and filter off the precipitate. Concentrate the filtrate. Dissolve the residue in dichloromethane and wash with 1M NaOH solution, then with brine. Dry the organic layer over Na_2SO_4 , filter, and concentrate under reduced pressure to yield the final product, 2-(3-fluoro-4-methylphenoxy)ethanamine. Purity can be assessed by HPLC and NMR.

Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the identity and purity of the synthesized compound. While a published spectrum for this specific molecule is not available, its expected NMR signature can be accurately predicted based on established chemical shift principles and data from analogous structures.

Predicted ^1H NMR Spectrum (400 MHz, CDCl_3)

The proton NMR spectrum is expected to show distinct signals for the aromatic, ethyl, and methyl protons.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~ 7.05 - 6.95	m	1H	Ar-H	Aromatic proton ortho to the methyl group.
~ 6.70 - 6.60	m	2H	Ar-H	Aromatic protons ortho and meta to the ether linkage.
~ 4.10	t, $J \approx 5$ Hz	2H	-O-CH ₂ -CH ₂ -NH ₂	Methylene group adjacent to the electronegative oxygen atom, deshielded.
~ 3.05	t, $J \approx 5$ Hz	2H	-O-CH ₂ -CH ₂ -NH ₂	Methylene group adjacent to the amine.
~ 2.25	s	3H	Ar-CH ₃	Aromatic methyl group, singlet as there are no adjacent protons.
~ 1.50	br s	2H	-NH ₂	Amine protons, typically a broad singlet. Exchangeable with D ₂ O.

Predicted ¹³C NMR Spectrum (100 MHz, CDCl₃)

The carbon NMR provides a map of the unique carbon environments in the molecule. The presence of fluorine will cause splitting of the signals for the carbons it is directly bonded to and those nearby (C-F coupling).

Chemical Shift (δ , ppm)	Assignment	Rationale
~ 158.0 (d, $^1\text{JCF} \approx 245$ Hz)	C-F	Aromatic carbon directly attached to fluorine, shows a large one-bond coupling constant.
~ 154.0	Ar-C-O	Aromatic carbon attached to the ether oxygen.
~ 125.0 (d, $\text{JCF} \approx 6$ Hz)	Ar-CH	Aromatic methine carbon.
~ 120.0 (d, $\text{JCF} \approx 15$ Hz)	Ar-C-CH ₃	Aromatic carbon attached to the methyl group.
~ 115.0 (d, $\text{JCF} \approx 3$ Hz)	Ar-CH	Aromatic methine carbon.
~ 105.0 (d, $\text{JCF} \approx 25$ Hz)	Ar-CH	Aromatic methine carbon ortho to fluorine, showing a significant two-bond coupling.
~ 68.0	-O-CH ₂ -	Methylene carbon adjacent to oxygen.
~ 41.5	-CH ₂ -NH ₂	Methylene carbon adjacent to the amine.
~ 16.0 (d, $\text{JCF} \approx 4$ Hz)	Ar-CH ₃	Methyl carbon, may show a small four-bond C-F coupling.

Infrared (IR) Spectroscopy and Mass Spectrometry (MS)

- IR (neat, cm^{-1}): Expected characteristic peaks include N-H stretching (broad, ~3300-3400), C-H aromatic and aliphatic stretching (~2850-3100), C-O-C ether stretching (~1250), and a strong C-F stretch (~1100-1200).
- MS (ESI⁺): The primary ion expected would be the molecular ion peak $[\text{M}+\text{H}]^+$ at $m/z = 170.2$.

Applications in Medicinal Chemistry and Drug Discovery

2-(3-fluoro-4-methylphenoxy)ethanamine is not just a chemical entity but a strategic tool for drug discovery. Its structure contains key pharmacophoric elements that can be exploited for developing new therapeutics.

Role as a CNS-Targeted Scaffold

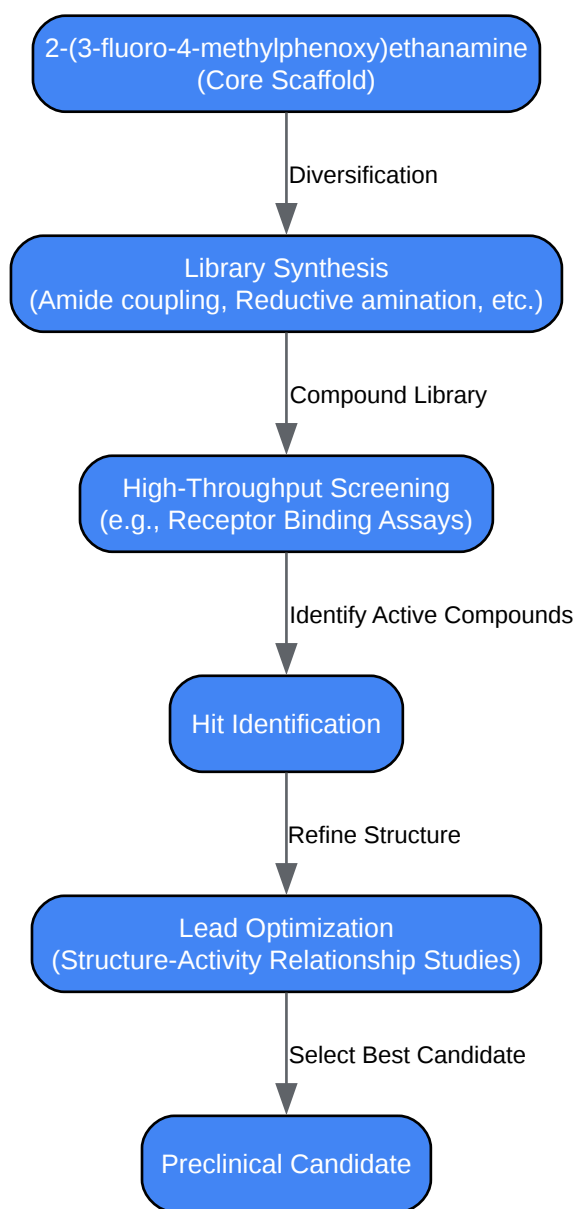
The phenoxyethylamine motif is a well-established scaffold in neuropharmacology. Derivatives have shown activity at various CNS receptors, including dopamine and serotonin receptors. For instance, analogs based on a 3-OH-phenoxyethylamine template have demonstrated high affinity for the dopamine D2 receptor, suggesting their potential as dopaminergic agents[6]. The specific substitution pattern of 2-(3-fluoro-4-methylphenoxy)ethanamine makes it an attractive starting point for exploring new chemical space around these targets.

The Strategic Advantage of Fluorination

The presence of the fluorine atom can confer several advantages:

- **Metabolic Stability:** The C-F bond is exceptionally strong, making the aromatic ring less susceptible to oxidative metabolism (e.g., hydroxylation) by cytochrome P450 enzymes. This can lead to an improved pharmacokinetic profile and a longer half-life in vivo[1].
- **Modulation of pKa:** The electron-withdrawing nature of fluorine can subtly alter the pKa of the amine group, which can influence the molecule's ionization state at physiological pH, affecting its solubility, permeability, and receptor binding interactions.
- **Enhanced Binding Affinity:** Fluorine can participate in favorable non-covalent interactions (e.g., hydrogen bonds, dipole-dipole interactions) with amino acid residues in a protein's binding pocket, potentially increasing the potency of the final drug candidate.

Conceptual Workflow in a Drug Discovery Program



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Caption: Role of the core scaffold in a typical drug discovery workflow.

This compound serves as an ideal starting point for creating a diverse library of derivatives. The primary amine is a versatile functional handle that can be readily modified through reactions like amide bond formation, reductive amination, or sulfonylation to explore a wide range of chemical space and build structure-activity relationships (SAR).

Safety and Handling

As a Senior Application Scientist, ensuring laboratory safety is paramount. Although a specific Material Safety Data Sheet (MSDS) for this compound is not publicly detailed, precautions for handling similar aromatic amines should be strictly followed.

- **General Handling:** Use in a well-ventilated area, preferably within a chemical fume hood. Avoid inhalation of vapors and contact with skin and eyes.
- **Personal Protective Equipment (PPE):** Wear standard PPE, including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).
- **Toxicity:** The toxicological properties have not been fully investigated. Similar aromatic amines can be irritants and may be harmful if swallowed or absorbed through the skin. Assume the compound is hazardous and handle it with appropriate care.
- **Storage:** Store in a tightly sealed container in a cool, dry place (2-8°C is recommended) away from incompatible materials such as strong oxidizing agents and acids[3][4].

Conclusion

2-(3-fluoro-4-methylphenoxy)ethanamine is a valuable and versatile chemical intermediate with significant, yet underexplored, potential in the field of drug discovery. Its strategically fluorinated phenoxyethylamine core provides a robust starting point for the synthesis of novel compounds targeting a range of biological systems, particularly within the central nervous system. This guide has provided a comprehensive framework for its synthesis, characterization, and potential application, offering researchers the foundational knowledge required to incorporate this promising scaffold into their research and development programs.

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